

Application Note: Accurate Determination of DNA Concentration using Picogreen Fluorescence

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Picogreen*

Cat. No.: *B1258679*

[Get Quote](#)

Audience: This document is intended for researchers, scientists, and drug development professionals who require a sensitive and accurate method for quantifying double-stranded DNA (dsDNA).

Introduction:

The Quant-iT™ **PicoGreen**® dsDNA assay is a highly sensitive method for the quantification of double-stranded DNA in solution.[1][2][3] This fluorescent nucleic acid stain exhibits a significant increase in fluorescence enhancement upon binding to dsDNA, allowing for the detection of as little as 250 pg/mL of dsDNA.[3] The assay is more sensitive than traditional UV absorbance methods and is highly selective for dsDNA over single-stranded DNA (ssDNA) and RNA, minimizing the interference from these contaminants.[1][4][5] The linear detection range of the **PicoGreen** assay extends over four orders of magnitude, from 25 pg/mL to 1,000 ng/mL, with a single dye concentration.[3] This application note provides a detailed protocol for using the **PicoGreen** assay to determine DNA concentration, including the preparation of standards, data analysis, and troubleshooting.

Experimental Protocols

Materials and Reagents:

- Quant-iT™ **PicoGreen**® dsDNA Assay Kit (e.g., Thermo Fisher Scientific, Cat. No. P7589 or P11496)[2][6][7]
 - **PicoGreen**® Reagent
 - 20X TE Buffer (10 mM Tris-HCl, 1 mM EDTA, pH 7.5)[3][8]
 - Lambda DNA Standard (e.g., 100 µg/mL)[3][6]
- Nuclease-free water[2][9]
- Black, flat-bottom 96-well microplates[2][4]
- Fluorescence microplate reader with excitation at ~480 nm and emission at ~520 nm[3][10][11]
- Pipettes and nuclease-free pipette tips
- Nuclease-free tubes for dilutions

Reagent Preparation:

- 1X TE Buffer: Prepare a 1X working solution of TE buffer by diluting the 20X stock with nuclease-free water.[4][12] For example, to prepare 10 mL of 1X TE, mix 0.5 mL of 20X TE with 9.5 mL of nuclease-free water. This buffer will be used for all dilutions.
- **PicoGreen**® Working Solution: On the day of the experiment, thaw the **PicoGreen**® reagent at room temperature, protected from light.[4][12] Prepare a 1:200 dilution of the concentrated **PicoGreen**® reagent in 1X TE buffer.[1][3] For example, to prepare 10 mL of the working solution, add 50 µL of the **PicoGreen**® concentrate to 9.95 mL of 1X TE buffer.[3] This solution should be prepared in a plastic container and protected from light, as the reagent is susceptible to photodegradation and may adsorb to glass surfaces.[1][3] Use this solution within a few hours of preparation.[1][3]

DNA Standard Curve Preparation:

A standard curve is essential for accurate quantification. Prepare a series of DNA standards by diluting a known concentration of a DNA stock, such as the lambda DNA standard provided in the kit. The following table outlines the preparation of a high-range standard curve.

Table 1: High-Range DNA Standard Curve Preparation

Standard	Volume of 2 µg/mL DNA Stock (µL)	Volume of 1X TE Buffer (µL)	Final DNA Concentration (ng/mL)
1	100	0	2000
2	50	50	1000
3	25	75	500
4	10	90	200
5	5	95	100
6	2.5	97.5	50
7	1	99	20
8 (Blank)	0	100	0

To prepare the initial 2 µg/mL DNA stock, dilute the 100 µg/mL lambda DNA standard 1:50 in 1X TE buffer.[3]

Assay Procedure:

- Sample Preparation: Dilute your unknown DNA samples in 1X TE buffer to ensure their concentrations fall within the linear range of the standard curve.
- Plate Setup:
 - Pipette 100 µL of each DNA standard and the blank (1X TE buffer) into separate wells of the black 96-well plate. It is recommended to run standards in duplicate or triplicate.[8]

- Pipette 100 µL of each diluted unknown DNA sample into separate wells. It is also recommended to run unknown samples in duplicate or triplicate.
- Addition of **PicoGreen®** Reagent: Add 100 µL of the **PicoGreen®** working solution to each well containing a standard or sample.^{[4][8]} Mix well by gentle pipetting.
- Incubation: Incubate the plate at room temperature for 2-5 minutes, protected from light.^{[1][3]}
- Fluorescence Measurement: Measure the fluorescence of each well using a microplate reader with excitation set to approximately 480 nm and emission to approximately 520 nm.^{[3][11]}


Data Analysis and Results

- Blank Subtraction: Subtract the average fluorescence of the blank wells from the fluorescence readings of all standards and unknown samples.^[8]
- Standard Curve Generation: Plot the blank-subtracted fluorescence values of the DNA standards (y-axis) against their corresponding concentrations in ng/mL (x-axis).
- Linear Regression: Perform a linear regression analysis on the standard curve to obtain the equation of the line ($y = mx + b$) and the coefficient of determination (R^2). A good standard curve should have an R^2 value ≥ 0.99 .
- Calculation of Unknown DNA Concentration: Use the equation of the line to calculate the concentration of your unknown DNA samples. Rearrange the equation to solve for x (concentration): $x = (y - b) / m$, where y is the blank-subtracted fluorescence of your unknown sample.
- Account for Dilution: Multiply the calculated concentration by the dilution factor used to prepare your unknown sample to determine the original concentration.

Table 2: Example Data and Calculations

Sample	Fluorescence Reading	Blank-Subtracted Fluorescence	Calculated Concentration (ng/mL)	Original Concentration (ng/mL)
Blank	50	0	0	0
Standard 1 (20 ng/mL)	250	200	20	20
Standard 2 (100 ng/mL)	1050	1000	100	100
Standard 3 (500 ng/mL)	5050	5000	500	500
Unknown 1 (1:10 dilution)	1550	1500	150	1500
Unknown 2 (1:10 dilution)	3050	3000	300	3000

Visualizations

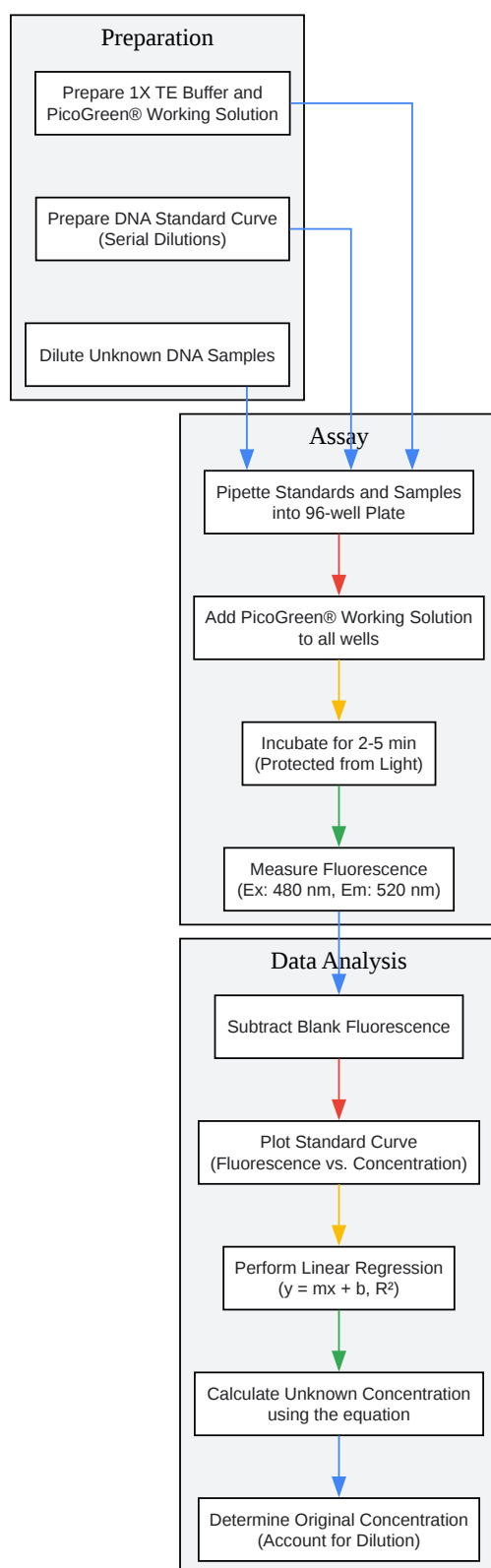

[Click to download full resolution via product page](#)

Caption: Experimental workflow for DNA quantification using the **PicoGreen** assay.

Troubleshooting

- High background fluorescence: This could be due to contamination of the TE buffer or water with nucleic acids.[8] Use nuclease-free reagents. Also, ensure the **PicoGreen®** working solution is fresh and has been protected from light.
- Non-linear standard curve: This may occur if the DNA concentrations are outside the linear range of the assay.[13] Prepare a new set of standards with a more appropriate concentration range. Pipetting errors can also contribute to non-linearity.
- Low fluorescence signal: Ensure the microplate reader settings (excitation and emission wavelengths) are correct for the **PicoGreen®** dye. Check that the **PicoGreen®** reagent has not expired and has been stored correctly.
- Sample fluorescence lower than blank: This can happen if the sample is too concentrated or too dilute.[13] It may also indicate the presence of interfering substances in the sample that quench the fluorescence. Consider further purifying your DNA samples.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [promega.com](https://www.promega.com) [[promega.com](https://www.promega.com)]
- 2. [molecprot_picogreenassay – Lotterhos Lab Protocols](https://github.com/drklotter/molecprot_picogreenassay) [[drk-lo.github.io](https://github.com/drklotter/molecprot_picogreenassay)]
- 3. documents.thermofisher.com [documents.thermofisher.com]
- 4. [protocols.io](https://www.protocols.io) [[protocols.io](https://www.protocols.io)]
- 5. academic.oup.com [academic.oup.com]
- 6. brd.nci.nih.gov [brd.nci.nih.gov]
- 7. [protocols.io](https://www.protocols.io) [[protocols.io](https://www.protocols.io)]
- 8. [promega.com](https://www.promega.com) [[promega.com](https://www.promega.com)]
- 9. [Quant-IT PicoGreen dsDNA Assay Kit | Ambrosia Symbiosis](https://www.ambrosiasymbiosis.org) [[ambrosiasymbiosis.org](https://www.ambrosiasymbiosis.org)]

- [10. uva.theopenscholar.com](https://uva.theopenscholar.com) [uva.theopenscholar.com]
- [11. agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- [12. DNA quantification with PicoGreen](https://www.protocols.io) [[protocols.io](https://www.protocols.io)]
- [13. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Note: Accurate Determination of DNA Concentration using Picogreen Fluorescence]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1258679/docs#application-note-accurate-determination-of-dna-concentration-using-picogreen-fluorescence>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

